

Safeguarding Your Research: A Guide to Handling 4-Chloro-1-butanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-1-butanol

Cat. No.: B043188

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For laboratory personnel, adherence to strict safety protocols is paramount when handling **4-Chloro-1-butanol**, a flammable and hazardous chemical. This guide provides essential information on personal protective equipment (PPE), handling procedures, and disposal methods to ensure a safe laboratory environment.

4-Chloro-1-butanol is a flammable liquid and vapor that is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]} It is also suspected of causing cancer.^{[1][3]} Therefore, stringent adherence to safety measures is crucial.

Personal Protective Equipment (PPE)

When handling **4-Chloro-1-butanol**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Equipment Specification
Eye and Face Protection	Chemical safety goggles or a face shield are required. Standard safety glasses are not sufficient. Ensure that eyewash stations and safety showers are in close proximity to the workstation.[4]
Hand Protection	Wear appropriate chemical-resistant gloves.[5] [6] Regularly inspect gloves for any signs of degradation or perforation. A schedule for regular glove replacement should be established.[6]
Body Protection	A lab coat or chemical-resistant apron should be worn. In cases of potential splashing, chemical-resistant coveralls are recommended.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[4] [7] If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.
Foot Protection	Closed-toe shoes are mandatory in the laboratory. Perforated shoes, sandals, or similar footwear are not permitted.[6]

Operational Plan for Handling 4-Chloro-1-butanol

A systematic approach to handling **4-Chloro-1-butanol** is essential to mitigate risks. The following step-by-step operational plan should be followed.

1. Preparation:

- Ensure all necessary PPE is available and in good condition.
- Verify that the chemical fume hood is functioning correctly.

- Have spill control materials, such as absorbent pads, readily accessible.
- Clearly label all containers with the chemical name and hazard symbols.

2. Handling:

- Conduct all work with **4-Chloro-1-butanol** inside a certified chemical fume hood.[\[4\]](#)[\[7\]](#)
- Avoid direct contact with the skin, eyes, and clothing.[\[4\]](#)[\[5\]](#)
- Use non-sparking tools and explosion-proof equipment to prevent ignition of flammable vapors.[\[2\]](#)[\[5\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)[\[5\]](#)
- Do not eat, drink, or smoke in the handling area.[\[2\]](#)[\[5\]](#)

3. Emergency Procedures:

- In case of skin contact: Immediately remove contaminated clothing and rinse the affected area with plenty of water for at least 15 minutes.[\[4\]](#)[\[5\]](#) Seek medical attention.[\[5\]](#)
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[4\]](#)[\[5\]](#) Seek immediate medical attention.[\[4\]](#)
- In case of inhalation: Move the person to fresh air and keep them comfortable for breathing.[\[2\]](#)[\[5\]](#) If not breathing, provide artificial respiration.[\[4\]](#) Seek medical attention.[\[5\]](#)
- In case of ingestion: Do NOT induce vomiting.[\[4\]](#) Rinse the mouth with water.[\[1\]](#) Seek immediate medical attention.[\[4\]](#)
- In case of a spill: Evacuate the area. Remove all sources of ignition.[\[5\]](#)[\[7\]](#) Absorb the spill with inert material and place it in a suitable, closed container for disposal.[\[4\]](#)[\[7\]](#)

Disposal Plan

Proper disposal of **4-Chloro-1-butanol** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Chemical:** Dispose of **4-Chloro-1-butanol** as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.
- **Contaminated PPE:** Used gloves, lab coats, and other disposable PPE that have come into contact with **4-Chloro-1-butanol** should be collected in a designated, labeled hazardous waste container for disposal.
- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent, and the rinsate should be collected as hazardous waste. The empty, rinsed container should then be disposed of according to institutional guidelines.

Hazard and Physical Properties

The following table summarizes key quantitative data for **4-Chloro-1-butanol**.

Property	Value
Molecular Weight	108.57 g/mol [1]
CAS Number	928-51-8[1]
Hazard Statements	H226 (Flammable liquid and vapor), H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation), H351 (Suspected of causing cancer)[1][2]
Precautionary Statements	P210 (Keep away from heat/sparks/open flames/hot surfaces), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301+P312 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)[1][5]

Below is a workflow diagram illustrating the safe handling procedure for **4-Chloro-1-butanol**.



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Caption: Workflow for the safe handling of **4-Chloro-1-butanol**.

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